

Essential Safety and Disposal Procedures for ACBI3

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Compound of Interest

Compound Name: ACBI3

Cat. No.: B12370657

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This document provides crucial safety information and detailed procedures for the proper disposal of **ACBI3**, a selective, potent, and in vivo active pan-KRAS PROTAC degrader. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Data Presentation: ACBI3 Safety and Disposal Information

For quick reference, the following table summarizes key safety and disposal information for **ACBI3**.

| Parameter | Information | Source |
|-------------------------------------|--|-----------------------------|
| GHS Classification | Not a hazardous substance or mixture | [1] |
| Primary Hazards | None identified. However, good laboratory practices should always be followed. | [1] |
| Personal Protective Equipment (PPE) | Safety glasses, gloves, lab coat | General Laboratory Practice |
| First Aid - Eye Contact | Remove contact lenses, flush with plenty of water, and seek medical attention. | [1] |
| First Aid - Skin Contact | Rinse skin with plenty of water and remove contaminated clothing. | [1] |
| First Aid - Inhalation | Move to fresh air. If breathing is difficult, provide respiratory support. | [1] |
| First Aid - Ingestion | Wash out mouth with water. Do NOT induce vomiting. Seek medical attention. | [1] |
| Storage | Solid Powder: -20°C for up to 3 years, 4°C for up to 2 years. In Solvent: -80°C for up to 6 months, -20°C for up to 1 month. | [1][2] |
| Spill Management | Wear appropriate PPE. For solid spills, avoid dust formation and sweep up. For liquid spills, absorb with inert material. Place in a suitable, labeled container for disposal. | General Laboratory Practice |

| | | |
|------------------------|--|-----------------------------|
| Disposal Consideration | Dispose of in accordance with local, state, and federal regulations for non-hazardous chemical waste. | General Laboratory Practice |
| Ecological Information | No data available on toxicity, persistence, degradability, bioaccumulative potential, or mobility in soil. | [1] |

Experimental Protocols: Step-by-Step Disposal Procedures

While **ACBI3** is not classified as a hazardous substance, proper disposal is essential to maintain a safe laboratory environment and comply with regulations. The following protocols provide detailed steps for disposing of **ACBI3** in various forms.

Disposal of Solid (Powder) ACBI3

- Collection: Carefully collect any waste **ACBI3** powder in a clearly labeled, sealed container.
- Labeling: Label the container as "Non-hazardous Chemical Waste" and include the chemical name "**ACBI3**".
- Disposal: Dispose of the container through your institution's chemical waste management program. Follow all local, state, and federal regulations.

Disposal of ACBI3 in Solvent (Liquid Waste)

- Collection: Collect all liquid waste containing **ACBI3** in a designated, leak-proof, and clearly labeled waste container.
- Solvent Compatibility: Ensure the waste container is compatible with the solvent used to dissolve **ACBI3** (e.g., DMSO).
- Labeling: Label the container with "Non-hazardous Chemical Waste," the chemical name "**ACBI3**," and the solvent(s) present.

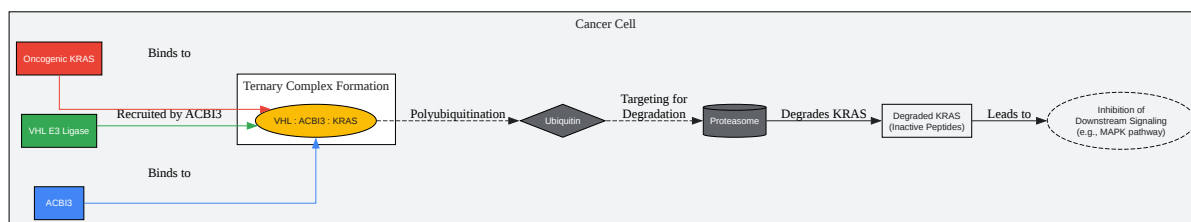
- Disposal: Dispose of the liquid waste container through your institution's chemical waste management program.

Disposal of Contaminated Labware and Materials

- Segregation: Separate disposable labware (e.g., pipette tips, microfuge tubes) and other materials (e.g., gloves, absorbent pads) contaminated with **ACBI3** from regular trash.
- Decontamination: If the labware is also contaminated with biological material (e.g., cell cultures), it must be decontaminated. The preferred method is autoclaving.[\[3\]](#)[\[4\]](#)
- Collection: Place all contaminated solid waste into a designated biohazard bag or a labeled container for chemical waste, depending on the nature of the contamination.
- Disposal:
 - Biologically Contaminated: If contaminated with biohazardous materials, dispose of it as biological waste according to your institution's guidelines.[\[3\]](#)[\[4\]](#)
 - Chemically Contaminated Only: If only contaminated with **ACBI3**, dispose of it as non-hazardous chemical solid waste.

Mandatory Visualization: ACBI3 Mechanism of Action

The following diagram illustrates the signaling pathway of **ACBI3**-mediated degradation of KRAS, a key process in its anti-cancer activity.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)



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Caption: **ACBI3**-mediated degradation of oncogenic KRAS via the formation of a ternary complex with VHL E3 ligase.

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